

Personal protective equipment for handling 3-Aminopropyl dihydrogen phosphate

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Compound of Interest

Compound Name: 3-Aminopropyl dihydrogen
phosphate

Cat. No.: B131342

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Essential Safety and Handling Guide for 3-Aminopropyl Dihydrogen Phosphate

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **3-Aminopropyl dihydrogen phosphate** (CAS No. 1071-28-9), including operational and disposal plans.

Chemical Identity and Properties

Property	Value	Source
Chemical Name	3-Aminopropyl dihydrogen phosphate	[1]
CAS Number	1071-28-9	[1]
Molecular Formula	C3H10NO4P	[1]
Molecular Weight	155.09 g/mol	[1]
Appearance	Solid (information for the related compound Ammonium dihydrogen phosphate)	[2]
Solubility	Freely soluble in water (563 g/L at 25 °C)	[3]
Storage	Keep in a dark place, under an inert atmosphere, at 2-8°C.	[4]

Hazard Identification and Personal Protective Equipment (PPE)

Based on available safety data, **3-Aminopropyl dihydrogen phosphate** is classified with significant health hazards. The following GHS classifications have been identified:

- H301: Toxic if swallowed.
- H340: May cause genetic defects.
- H351: Suspected of causing cancer.
- H360FD: May damage fertility. May damage the unborn child.

Due to these serious potential health effects, stringent adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Minimum Required PPE:

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves. Inspect for tears or holes before each use.
Eye Protection	Safety goggles	Chemical splash goggles are required. A face shield should be worn in addition to goggles when there is a risk of splashing.
Body Protection	Laboratory coat	A full-length laboratory coat is required. For larger quantities or potential for significant exposure, chemical-resistant coveralls are recommended. ^[5]
Respiratory Protection	Respirator	If dusts may be generated, a NIOSH-approved respirator with a particulate filter is necessary. ^[6]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-Aminopropyl dihydrogen phosphate** is crucial to minimize exposure risk.

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a safety shower and eyewash station are readily accessible.
 - Don all required personal protective equipment.
- Handling:
 - Handle the compound in a well-ventilated area, preferably within a chemical fume hood.

- Avoid generating dust.
- Use appropriate tools (spatulas, weighing paper) to handle the solid material.
- Keep containers tightly closed when not in use.
- Spill Management:
 - In case of a spill, evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection.
 - Carefully sweep up the solid material and place it in a labeled, sealed container for hazardous waste disposal.^[5]
 - Clean the spill area with a suitable decontaminant.

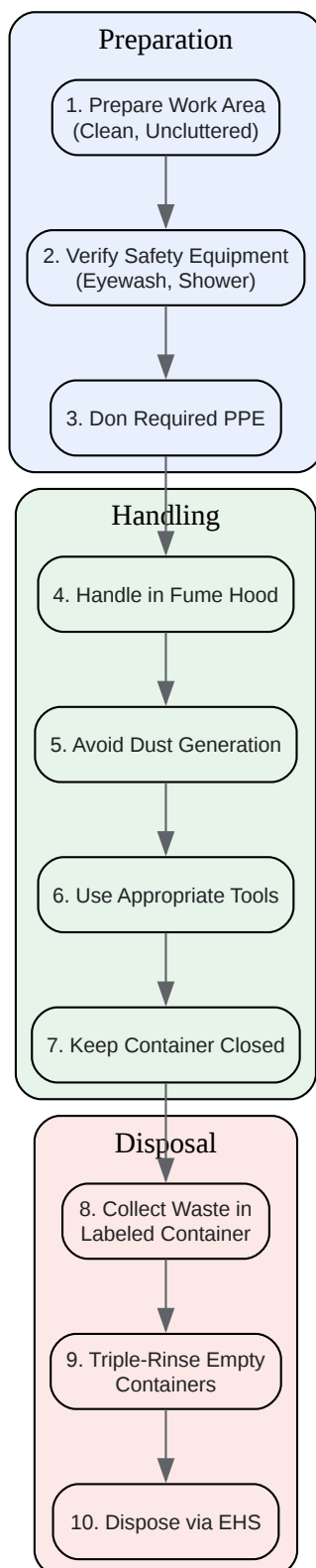
Disposal Plan

Proper disposal of **3-Aminopropyl dihydrogen phosphate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste material (including contaminated consumables) in a designated, properly labeled hazardous waste container.
 - Do not mix with other waste streams.
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent.
 - The rinsate must be collected as hazardous waste.
 - Deface or remove the original label before disposing of the clean container.
- Final Disposal:

- Dispose of all hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[5]

Experimental Workflow for Safe Handling



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Caption: Safe Handling Workflow for **3-Aminopropyl dihydrogen phosphate**.

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